

Cedramber: A Technical Guide to Thermal Stability and Degradation

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Compound of Interest

Compound Name: Cedramber

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Abstract

Cedramber (Methyl Cedryl Ether) is a widely utilized synthetic fragrance ingredient prized for its characteristic woody and ambergris-like aroma. This technical guide provides a comprehensive overview of the current publicly available knowledge regarding its thermal stability and degradation profile. While specific experimental data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) are not readily available in the public domain, this document synthesizes information from safety data sheets (SDS), product technical documents, and the general chemistry of ether compounds to infer its thermal behavior. This guide also presents a standardized experimental protocol for TGA as a framework for future studies to precisely characterize **Cedramber**'s thermal properties.

Introduction to Cedramber

Cedramber, a sesquiterpene ether, is valued in the fragrance industry for its fixative properties and its dry, woody, and amber scent.^[1] Chemically, it is the methyl ether derivative of cedrol, a primary constituent of cedarwood oil.^[1] Its stability and substantivity make it a key component in a wide array of consumer products, including fine fragrances, soaps, detergents, and candles.^{[1][2]} Understanding its thermal stability is crucial for ensuring product quality, predicting shelf-life under various storage conditions, and ensuring safety during manufacturing and use, especially in applications involving heat.

Physicochemical Properties

A summary of **Cedramber**'s key physical and chemical properties, compiled from various safety and technical data sheets, is presented in Table 1. These properties provide a baseline for understanding its behavior and stability.

Table 1: Physicochemical Properties of **Cedramber**

Property	Value	Reference(s)
Chemical Name	(1S,2R,5S,7R,8R)-8-Methoxy-2,6,6,8-tetramethyltricyclo[5.3.1.0 ^{1,5}]undecane	[1]
Synonyms	Cedryl methyl ether, Methyl Cedryl Ether	[1][2]
CAS Number	67874-81-1	[1]
Molecular Formula	C ₁₆ H ₂₈ O	[1]
Molecular Weight	236.4 g/mol	[1]
Appearance	Colorless to pale yellowish liquid	[3]
Boiling Point	268 °C	[3]
Flash Point	> 100 °C (closed cup)	[3]
Vapor Pressure	0.013 mm/Hg @ 25 °C	[3]
Water Solubility	1.436 mg/L @ 25 °C (practically insoluble)	[3]
Log P (octanol/water)	5.35 - 6.0	[3][4]

Thermal Stability Profile

Based on available safety data, **Cedramber** is considered thermally stable under normal conditions of use and storage.[3][5][6] Manufacturers recommend storing it in a cool, dry place

away from direct heat and light to maintain its quality over its shelf life, which is typically cited as 12 to 24 months.^[2]^[3]

Conditions to Avoid:

- **High Temperatures:** Exposure to excessive heat should be avoided as it can potentially lead to degradation.^[3]
- **Ignition Sources:** As a combustible liquid with a flash point above 100°C, it should be kept away from open flames, sparks, and other potential sources of ignition.

Despite these general statements, specific quantitative data on the thermal stability of **Cedramber** is not available in peer-reviewed literature or public technical documents. Techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are required to determine key parameters like the onset of decomposition temperature and endothermic/exothermic transitions. Table 2 summarizes the current status of publicly available thermal analysis data.

Table 2: Thermal Analysis Data for **Cedramber**

Parameter	Value	Reference(s)
Onset of Decomposition (TGA)	Data not publicly available	N/A
Peak Decomposition Temperature (TGA)	Data not publicly available	N/A
Glass Transition Temperature (DSC)	Data not publicly available	N/A
Melting/Crystallization Points (DSC)	Not applicable (liquid at room temp.)	N/A

Degradation Profile

Information on the specific degradation pathways of **Cedramber** under thermal stress is limited. However, general principles of ether pyrolysis suggest that at elevated temperatures,

the molecule would likely undergo homolytic cleavage of its C-O and C-C bonds. This would result in the formation of a complex mixture of smaller, more volatile organic compounds.

Hazardous Decomposition Products: Under fire conditions, the primary hazardous decomposition products of **Cedramber** are cited as carbon monoxide (CO) and carbon dioxide (CO₂).^[5] The pyrolysis of ethers, in general, can also produce alkanes, alkenes, and other carbonyl compounds.^[3]

Oxidative Degradation: Like many fragrance ingredients, **Cedramber** may be susceptible to oxidative degradation, which can be accelerated by heat and light. This can lead to the loss of its characteristic odor and the formation of off-notes. The ether linkage is generally stable, but the hydrocarbon backbone may be susceptible to oxidation.

Proposed Experimental Protocol: Thermogravimetric Analysis (TGA)

To address the gap in public knowledge, the following is a detailed, standardized protocol for conducting a thermogravimetric analysis of **Cedramber**.

Objective: To determine the thermal stability and decomposition profile of liquid **Cedramber** by measuring its mass change as a function of temperature in a controlled atmosphere.

Apparatus:

- Thermogravimetric Analyzer (TGA) with a high-precision balance and furnace.
- Sample pans (e.g., platinum, alumina, or ceramic).
- Gas flow controller for nitrogen and air.
- Data acquisition and analysis software.

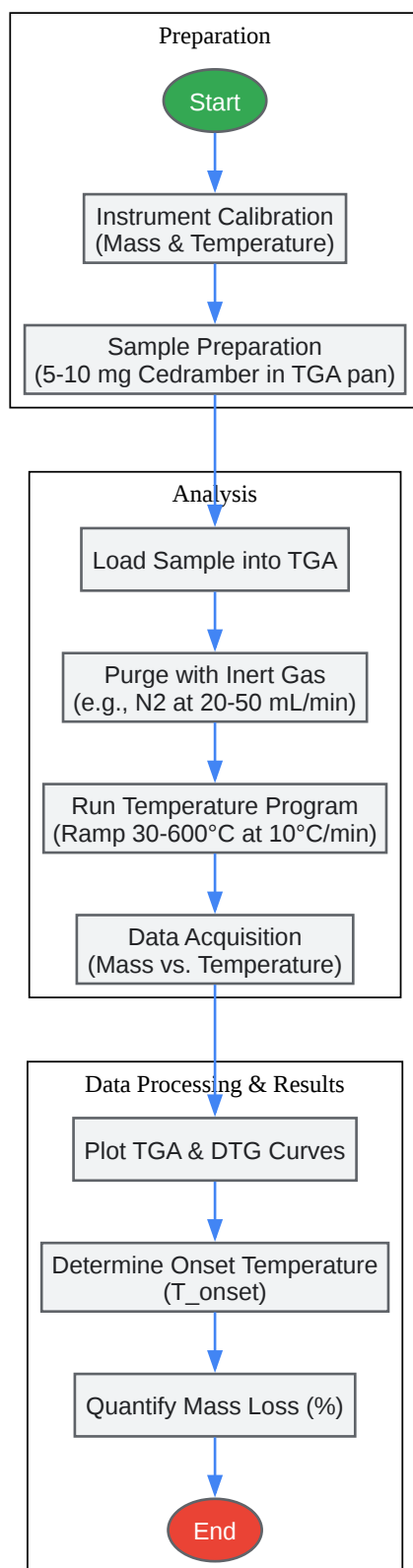
Procedure:

- **Instrument Calibration:** Calibrate the TGA for mass and temperature according to the manufacturer's specifications.

- **Sample Preparation:** Place a small, accurately weighed sample of **Cedramber** (typically 5-10 mg) into a clean, tared TGA sample pan.
- **Atmosphere:** Purge the TGA furnace with a high-purity inert gas (e.g., Nitrogen at a flow rate of 20-50 mL/min) to prevent oxidative degradation during the initial heating phase. For studying oxidative stability, a similar experiment would be run under an air or oxygen atmosphere.
- **Temperature Program:**
 - Equilibrate the sample at a starting temperature of 30 °C for 5 minutes.
 - Ramp the temperature from 30 °C to 600 °C at a constant heating rate of 10 °C/min.
- **Data Collection:** Continuously record the sample mass and temperature throughout the experiment.
- **Data Analysis:**
 - Plot the percentage of initial mass versus temperature to obtain the TGA thermogram.
 - Calculate the first derivative of the TGA curve (DTG curve) to identify the temperatures of the maximum rates of mass loss.
 - Determine the onset temperature of decomposition (T_{onset}), typically defined by the intersection of the baseline tangent with the tangent of the decomposition step.
 - Quantify the percentage of mass loss at different temperature intervals and the final residual mass at 600 °C.

Visualizing Experimental Workflow

The following diagram illustrates the logical flow of the proposed TGA experiment for analyzing **Cedramber**.



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Caption: Workflow for Thermogravimetric Analysis of **Cedramber**.

Conclusion and Future Outlook

Cedramber is a thermally stable fragrance ingredient under standard handling and storage conditions. While its degradation at high temperatures, particularly under combustion, is expected to yield carbon oxides, a detailed, quantitative profile of its thermal stability is conspicuously absent from public literature. The lack of experimental TGA and DSC data represents a significant knowledge gap. The experimental protocol outlined in this guide provides a clear pathway for researchers to generate this crucial data, which would be invaluable for formulators, chemical safety assessors, and the broader scientific community. Such studies would enable a more precise definition of **Cedramber**'s thermal limits, a deeper understanding of its degradation pathways, and further enhancement of its safe use across all applications.

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